

# Application Notes: Use of tert-Amyl Acetate in Flavor and Fragrance Chemistry

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## Compound of Interest

Compound Name: *tert*-Amyl acetate

Cat. No.: B1606918

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## Introduction

**Tert-Amyl acetate**, also known as 2-methyl-2-butyl acetate, is an organic ester with a molecular formula of C<sub>7</sub>H<sub>14</sub>O<sub>2</sub>. While several isomers of amyl acetate are well-established in the flavor and fragrance industry, the application of the tert-amyl isomer is a subject of conflicting information in publicly available literature. These application notes aim to consolidate the available data on **tert-Amyl acetate**, providing researchers, scientists, and drug development professionals with a summary of its properties and potential, albeit limited, uses in flavor and fragrance chemistry.

## Organoleptic Properties

The scent profile of **tert-Amyl acetate** is not consistently described across various sources. It has been characterized with the following descriptors:

- **Fruity and Banana-like:** Some sources describe a "characteristic fruity odor"<sup>[1]</sup> or a "banana-like odor"<sup>[2][3]</sup>. Another describes it as a "colorless to yellow watery liquid with a weak odor of bananas"<sup>[3][4]</sup>.
- **Woody and Camphoraceous:** In contrast, one publication suggests a potential application in fragrances due to an "interesting woody-camphor odor," which could impart a "woody volatile top note"<sup>[5]</sup>.

This discrepancy suggests that the perceived odor may be dependent on the purity of the compound and the context in which it is evaluated.

### Applications in Flavor and Fragrance

The use of **tert-Amyl acetate** in the flavor and fragrance industry appears to be minimal and is contested in the literature.

- **Limited to No Use:** Several chemical suppliers and databases explicitly state that **tert-Amyl acetate** is "not for fragrance use" and "not for flavor use"[\[6\]](#), or is intended for "experimental / research use only"[\[6\]](#). One source categorizes it as an industrial chemical rather than a common flavor or fragrance ingredient[\[5\]](#).
- **Potential for Use:** Conversely, some sources claim it is "widely used as an artificial flavoring in the food and perfume industries"[\[1\]](#). However, these claims are not substantiated with specific examples or usage levels in commercial products. It is possible that "amyl acetate" is used as a general term, with the isoamyl isomer being the one predominantly used for its characteristic banana and pear notes[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#).

Given the conflicting reports, it is crucial for researchers to conduct their own sensory evaluations to determine the suitability of **tert-Amyl acetate** for any specific application. Its potential woody-camphor notes could be of interest for creating novel fragrance accords, but its fruity character appears to be less pronounced than that of other amyl acetate isomers.

## Quantitative Data

The following tables summarize the available quantitative data for **tert-Amyl acetate**.

Table 1: Physical and Chemical Properties of **tert-Amyl Acetate**

Property	Value	Reference(s)
Molecular Formula	C7H14O2	[4]
Molecular Weight	130.18 g/mol	[4]
Appearance	Colorless to pale yellow clear liquid	[13]
Specific Gravity	0.874 g/mL at 25 °C	[6]
Boiling Point	124.6 °C	[4]
Melting Point	-73 °C	[1]
Flash Point	26.11 °C (79.00 °F)	[6]
Solubility	Sparingly soluble in water; soluble in alcohol	[1]

Table 2: Sensory Threshold of **tert-Amyl Acetate**

Parameter	Value	Reference(s)
Odor Threshold	Not definitively established for tert-amyl acetate.	

Note: The broader category of "amyl acetate" has a wide range of reported odor thresholds, but data specific to the tert-amyl isomer is scarce.

## Experimental Protocols

Due to the limited specific information on **tert-Amyl acetate** in flavor and fragrance applications, the following are generalized protocols that can be adapted for its evaluation.

### Protocol 1: Sensory Evaluation of **tert-Amyl Acetate**

Objective: To determine the organoleptic profile of **tert-Amyl acetate**.

Materials:

- High-purity **tert-Amyl acetate**
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass vials with caps
- Odor-free smelling strips
- Panel of trained sensory analysts
- Sensory evaluation software or data sheets

Procedure:

- Sample Preparation: Prepare a series of dilutions of **tert-Amyl acetate** in the chosen solvent (e.g., 10%, 1%, 0.1%, and 0.01% by weight).
- Panelist Training: Briefly familiarize the panelists with the objectives of the test and the evaluation scale to be used.
- Evaluation:
  - Dip a clean smelling strip into each dilution.
  - Present the strips to the panelists in a randomized order.
  - Instruct panelists to sniff the strips and record their observations for odor characteristics (e.g., fruity, woody, camphoraceous, chemical), intensity, and any other perceived notes.
  - Include a blank (solvent only) as a control.
- Data Analysis: Compile the descriptors and intensity ratings from all panelists. Analyze the data to create a comprehensive odor profile of **tert-Amyl acetate** at different concentrations.

Protocol 2: Evaluation of **tert-Amyl Acetate** in a Simple Fragrance Accord

Objective: To assess the performance and contribution of **tert-Amyl acetate** in a basic fragrance composition.

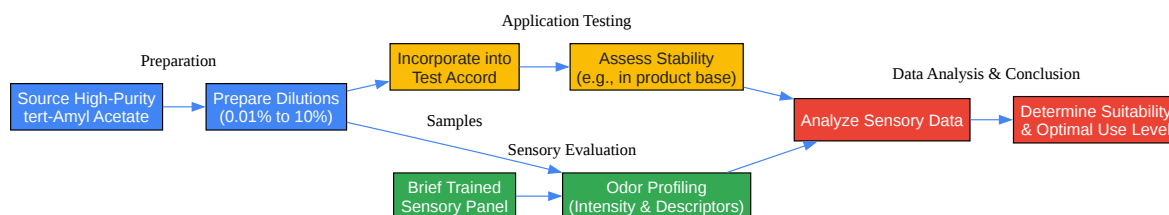
Materials:

- **tert-Amyl acetate**
- Other fragrance raw materials (e.g., citrus oils, floral notes, woody bases)
- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Digital scale
- Smelling strips

Procedure:

- Accord Formulation: Create a simple fragrance base (e.g., a simple citrus-woody accord).
- Incorporation of **tert-Amyl Acetate**: Prepare several variations of the base accord, each containing a different concentration of **tert-Amyl acetate** (e.g., 0.1%, 0.5%, 1%). Prepare a control version with no **tert-Amyl acetate**.
- Aging: Allow the formulations to mature for at least 48 hours in a cool, dark place.
- Sensory Evaluation:
  - Dip smelling strips into each formulation.
  - Have a panel of perfumers or trained evaluators assess the impact of **tert-Amyl acetate** on the overall fragrance profile.
  - Panelists should note changes in top notes, heart, and base, as well as any effects on lift, diffusion, and longevity.
- Conclusion: Based on the panel's feedback, determine the optimal concentration and the specific olfactory contribution of **tert-Amyl acetate** to the fragrance accord.

## Visualizations



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Caption: Workflow for the evaluation of **tert-Amyl acetate**.



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Caption: Relationship of **tert-Amyl acetate** properties and uses.

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